Application Notes and Protocols for DCVJ in Fluorescence Microscopy

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Compound of Interest

Compound Name:	*9-(2,2-Dicyanovinyl)julolidine*
CAS No.:	*58293-56-4*
Cat. No.:	*B162910*

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Introduction to DCVJ: A Fluorescent Molecular Rotor

9-(2,2-dicyanovinyl)julolidine (DCVJ) is a fluorescent dye belonging to the class of molecular rotors. Its fluorescence properties are highly sensitive to the viscosity of its immediate microenvironment. This characteristic makes DCVJ a powerful tool for probing the viscosity of various biological systems, including cellular membranes and protein aggregates, with applications in basic research and drug development.

The mechanism of DCVJ's viscosity sensitivity lies in its molecular structure. In low-viscosity environments, the dicyanovinyl group of the DCVJ molecule can freely rotate. Upon photoexcitation, this intramolecular rotation provides a non-radiative pathway for the molecule to return to its ground state, resulting in very low fluorescence quantum yield. However, in a viscous environment, this intramolecular rotation is sterically hindered. This restriction of movement closes the non-radiative decay channel, forcing the excited molecule to relax through the emission of a photon, leading to a significant increase in fluorescence intensity.[1]

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The fluorescence intensity of DCVJ can increase by as much as 30-fold when the solvent viscosity is increased.[1]

This direct relationship between local viscosity and fluorescence output allows for the quantitative assessment of microviscosity in live cells and other biological samples using fluorescence microscopy.

Key Photophysical Properties of DCVJ

The spectral properties of DCVJ can vary slightly depending on the solvent polarity and viscosity. It is characterized by a broad absorption spectrum and an emission spectrum that shifts and intensifies with increasing viscosity.

Property	Value	Reference
Molar Extinction Coefficient	36,000 ± 3,000 $cm^{-1} M^{-1}$	[1]
Excitation Maxima (λex)	~405 nm and a variable peak between 450 nm and 490 nm	[1]
Emission Maximum (λem)	Variable, between 490 nm and 505 nm	[1]
Solubility	Soluble in DMSO, DMF, and 10-20% Methanol/Chloroform	[1]
Fluorescence Response	Quantum yield and lifetime increase with increasing viscosity.	[2][3]

Quantitative Data: DCVJ Fluorescence in Viscosity Standards

The fluorescence intensity of DCVJ exhibits a power-law relationship with the viscosity of the solvent. This relationship can be calibrated using a series of solvents with known viscosities, such as methanol-glycerol mixtures. The data below is illustrative of the viscosity-dependent fluorescence of DCVJ.

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Solvent System (Methanol:Glycerol)	Viscosity (cP at 20°C)	Relative Fluorescence Intensity (Arbitrary Units)
100:0	~0.6	Low
80:20	~1.5	Moderate
60:40	~4.5	High
40:60	~15	Very High
20:80	~70	Strong
0:100	~1412	Very Strong

Note: The relative fluorescence intensity values are qualitative and for illustrative purposes. For precise quantitative measurements, a calibration curve should be generated using the specific imaging setup.

Experimental Protocols

Preparation of DCVJ Stock Solution

A concentrated stock solution of DCVJ is prepared in a suitable organic solvent, typically dimethyl sulfoxide (DMSO).

Materials:

- **9-(2,2-dicyanovinyl)julolidine** (DCVJ) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer

Procedure:

- Weigh out a precise amount of DCVJ powder.
- Dissolve the DCVJ powder in anhydrous DMSO to a final concentration of 2.0 mM.

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- Vortex the solution until the DCVJ is completely dissolved.
- Store the stock solution at 4°C, protected from light and moisture.

Protocol for Staining Live Cells for Membrane Viscosity Imaging

This protocol details the steps for staining live cells with DCVJ to visualize and quantify the viscosity of their plasma membranes.

Materials:

- Live cells cultured on glass-bottom dishes or chamber slides
- 2.0 mM DCVJ stock solution in DMSO
- Optically clear, serum-free cell culture medium (e.g., Opti-MEM) or Phosphate-Buffered Saline (PBS)
- Fluorescence microscope

Procedure:

- Cell Preparation: Culture cells to the desired confluency (typically 70-80%) on a suitable imaging vessel.
- Preparation of Staining Solution: Dilute the 2.0 mM DCVJ stock solution in serum-free medium or PBS to a final working concentration in the low micromolar range (e.g., 1-10 µM). The optimal concentration should be determined empirically for the specific cell type and experimental conditions.
- Cell Staining: a. Remove the culture medium from the cells. b. Wash the cells once with warm, serum-free medium or PBS. c. Add the DCVJ staining solution to the cells and incubate for 10-45 minutes at 37°C in a CO_2 incubator. The optimal incubation time may vary between cell types.

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- Washing: a. Remove the staining solution. b. Wash the cells 2-3 times with warm, serum-free medium or PBS to remove excess dye and reduce background fluorescence.
- Imaging: a. Add fresh, optically clear imaging medium to the cells. b. Immediately proceed to imaging on a fluorescence microscope.

Fluorescence Microscopy and Image Acquisition

Microscope Configuration:

- Excitation Source: A laser line or filtered lamp capable of exciting DCVJ in the range of 450-490 nm. An argon-ion laser with a 488 nm line is commonly used.
- Excitation Filter: A bandpass filter appropriate for the chosen excitation wavelength (e.g., 480/20 nm).
- Dichroic Mirror: A dichroic mirror that reflects the excitation light and transmits the emission light (e.g., a 505 nm longpass dichroic).
- Emission Filter: A longpass or bandpass filter to collect the DCVJ fluorescence signal while blocking scattered excitation light (e.g., a 515 nm longpass filter or a 535/40 nm bandpass filter).
- Objective: A high numerical aperture (NA) objective suitable for live-cell imaging (e.g., 60x or 100x oil immersion).

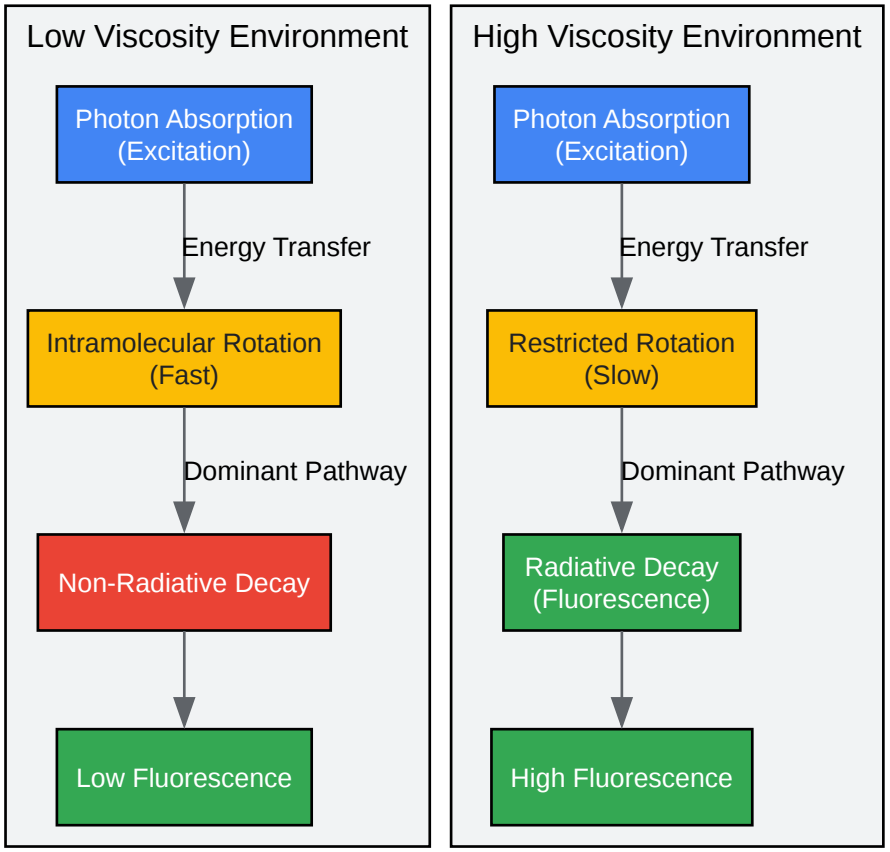
Image Acquisition Settings:

- Detector: A sensitive camera, such as a cooled CCD or sCMOS camera.
- Exposure Time: Adjust the exposure time to obtain a good signal-to-noise ratio while minimizing phototoxicity to the cells.
- Image Analysis: The fluorescence intensity in the region of interest (e.g., the cell membrane) can be quantified using image analysis software such as ImageJ or FIJI. The measured intensity can be correlated with viscosity using a pre-determined calibration curve.

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Visualizations

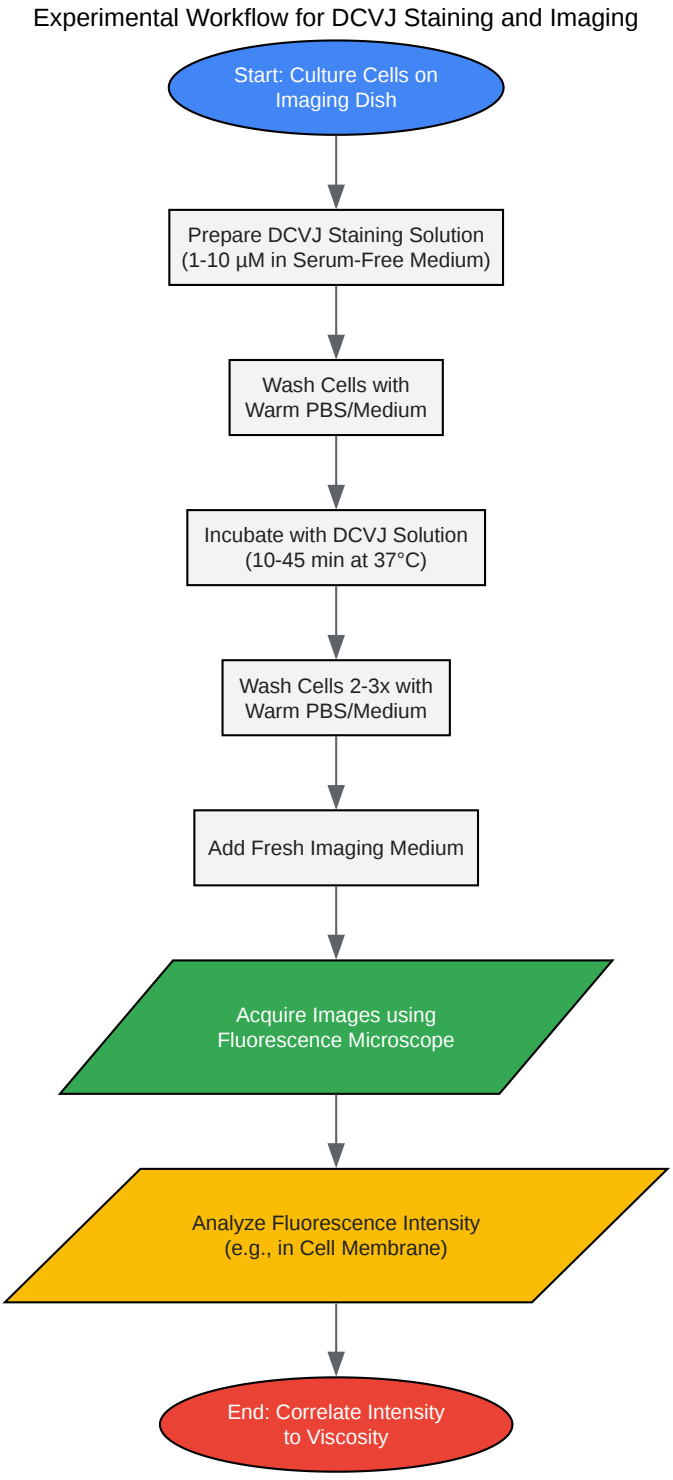
Mechanism of DCVJ Viscosity Sensing



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Caption: DCVJ's fluorescence is dependent on the local viscosity.

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Caption: Step-by-step workflow for live-cell imaging with DCVJ.

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Applications in Drug Development

The ability of DCVJ to report on microviscosity makes it a valuable tool in various stages of drug development:

- High-Throughput Screening: DCVJ can be used in high-throughput screening assays to identify compounds that alter membrane fluidity or inhibit protein aggregation.
- Mechanism of Action Studies: For drugs that are known to affect the cytoskeleton or membrane properties, DCVJ can be used to visualize and quantify these effects at a subcellular level.
- Neurodegenerative Disease Research: DCVJ is employed to study the aggregation kinetics of proteins like amyloid-beta and alpha-synuclein, and to screen for inhibitors of this process.
- Cancer Research: Changes in membrane viscosity have been implicated in cancer cell metastasis and drug resistance. DCVJ can be used to study these phenomena and to evaluate the efficacy of drugs that target membrane properties.

Troubleshooting and Considerations

- Phototoxicity: Like all fluorescence imaging, prolonged exposure to high-intensity excitation light can be toxic to cells. Use the lowest possible laser power and exposure time that provides an adequate signal.
- Photobleaching: DCVJ can photobleach under intense illumination. Acquiring images efficiently and using antifade reagents if necessary can mitigate this issue.
- Background Fluorescence: Inadequate washing can lead to high background fluorescence. Ensure thorough washing after the staining step. The use of serum-free media during staining and imaging is recommended as serum proteins can bind DCVJ and contribute to background.
- Calibration: For quantitative viscosity measurements, it is essential to generate a calibration curve of fluorescence intensity (or lifetime) versus viscosity using a series of standards with known viscosities.

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